

# Ditridecyl Adipate: A Technical Guide to its Biodegradability and Environmental Impact

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## Compound of Interest

Compound Name: *Ditridecyl adipate*

Cat. No.: *B149431*

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## Abstract

**Ditridecyl adipate** (DTDA), a high molecular weight adipate ester, is utilized in various industrial applications, including as a plasticizer and lubricant.[1][2] This technical guide provides a comprehensive overview of the current scientific understanding of its biodegradability and environmental impact. Due to a lack of direct experimental data for DTDA, this guide incorporates data from structurally similar long-chain adipate esters and employs a read-across approach to estimate its ecotoxicological profile.[3] This document aims to equip researchers, scientists, and drug development professionals with the necessary information to make informed decisions regarding the environmental safety of this compound. The guide details the likely biodegradation pathways, summarizes ecotoxicity data, and provides an in-depth look at the standardized experimental protocols used for assessment.

## Introduction

**Ditridecyl adipate** (CAS No. 16958-92-2) is a diester of adipic acid and tridecyl alcohol.[4] Its physicochemical properties, such as low volatility and good thermal stability, make it a suitable component in various formulations.[1] However, with increasing environmental regulations and a growing focus on sustainable chemistry, a thorough understanding of the environmental fate and effects of such compounds is crucial. Adipate esters, in general, are considered to be biodegradable and serve as a carbon source for microorganisms.[5][6] The biodegradation of

these esters typically proceeds via hydrolysis of the ester bonds.[7] This guide synthesizes the available information to provide a detailed assessment of DTDA's environmental profile.

## Biodegradability

Direct experimental data on the biodegradability of **ditridecyl adipate** is not readily available in the public domain. However, based on the behavior of other long-chain adipate esters, its biodegradation potential can be inferred. Adipate esters are known to be susceptible to microbial degradation.[5][6]

## Aerobic Biodegradation

Under aerobic conditions, the primary degradation pathway for adipate diesters is initiated by enzymatic hydrolysis. This process is catalyzed by esterases and lipases, which cleave the ester bonds to form a monoester, and subsequently adipic acid and the corresponding alcohol (tridecanol in the case of DTDA).[7] Adipic acid and tridecanol are then further metabolized by microorganisms through pathways such as  $\beta$ -oxidation.[8]

Longer-chain adipates generally exhibit lower water solubility, which can influence their bioavailability and, consequently, their rate of biodegradation.[3]

## Anaerobic Biodegradation

Information on the anaerobic biodegradation of **ditridecyl adipate** is also limited. For some phthalate esters, which are structurally similar, anaerobic degradation has been observed to proceed, albeit sometimes at a slower rate than aerobic degradation.[9][10] The initial hydrolysis of the ester bonds is also a key step in anaerobic degradation.

## Environmental Impact

The environmental impact of a chemical is determined by its toxicity to various organisms in the ecosystem, as well as its potential to bioaccumulate.

## Ecotoxicity

Direct experimental ecotoxicity data for **ditridecyl adipate** is not available. Therefore, a "read-across" approach has been employed, using data from structurally similar long-chain adipate esters to estimate its ecotoxicological profile.[3] This approach is based on the principle that

substances with similar chemical structures will have similar physicochemical and toxicological properties.[11] It is generally observed that the ecotoxicity of long-chain dialkyl esters decreases with increasing alkyl chain length due to reduced water solubility and bioavailability. [3]

The following tables summarize the estimated acute ecotoxicity data for **ditridecyl adipate** and comparative data for other common plasticizers.

Table 1: Estimated Acute Ecotoxicity of **Ditridecyl Adipate**[3]

| Test Organism                         | Endpoint | Estimated Value (mg/L) | Reference   |
|---------------------------------------|----------|------------------------|-------------|
| Daphnia magna (Water Flea)            | 48h EC50 | > 100                  | Read-across |
| Danio rerio (Zebrafish)               | 96h LC50 | > 100                  | Read-across |
| Desmodesmus subspicatus (Green Algae) | 72h EC50 | > 100                  | Read-across |

Table 2: Comparative Acute Ecotoxicity of Other Plasticizers[3]

| Plasticizer                     | Test Organism   | Endpoint | Value (mg/L) |
|---------------------------------|-----------------|----------|--------------|
| Di(2-ethylhexyl) adipate (DEHA) | Daphnia magna   | 48h EC50 | 0.48 - 0.85  |
| Di(2-ethylhexyl) adipate (DEHA) | Fish (various)  | 96h LC50 | > 0.78       |
| Dibutyl adipate (DBA)           | Oryzias latipes | 96h LC50 | 3.7          |

## Bioaccumulation

The potential for a chemical to bioaccumulate is often estimated using its octanol-water partition coefficient (Kow). High molecular weight esters with long alkyl chains, like **ditridecyl**

**adipate**, are generally lipophilic and may have a tendency to partition into fatty tissues. However, their low water solubility can limit their uptake by aquatic organisms.[\[9\]](#)

## Experimental Protocols

The ecotoxicity data presented in this guide are derived from standardized test protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

## Biodegradability Testing

### OECD 301F: Manometric Respirometry Test

This method is used to determine the ready biodegradability of a substance by measuring oxygen consumption.[\[12\]](#)

- Principle: A known volume of inoculated mineral medium containing the test substance as the sole source of organic carbon is stirred in a closed flask.[\[12\]](#)[\[13\]](#) The consumption of oxygen is measured over a 28-day period.[\[12\]](#)
- Inoculum: A mixed population of microorganisms, typically from activated sludge.[\[14\]](#)
- Test Conditions: The test is conducted at a constant temperature in the dark.[\[14\]](#)[\[15\]](#)
- Endpoint: The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches a threshold of 60% ThOD within a 10-day window during the 28-day test.[\[13\]](#)

## Ecotoxicity Testing

### OECD 202: Daphnia sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to *Daphnia magna*.[\[16\]](#)

- Principle: Young daphnids (less than 24 hours old) are exposed to at least five concentrations of the test substance for 48 hours.[\[5\]](#)[\[16\]](#)
- Test Conditions: The test is conducted under controlled temperature and light conditions.[\[17\]](#)

- Endpoint: The main endpoint is the 48-hour EC50, which is the concentration that immobilizes 50% of the daphnids.[18]

#### OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute toxicity of a substance to fish.[19]

- Principle: A recommended fish species, such as Zebrafish (*Danio rerio*), is exposed to at least five concentrations of the test substance for 96 hours.[19][20]
- Test Conditions: Water temperature, pH, and dissolved oxygen are maintained within narrow limits.[21]
- Endpoint: The primary endpoint is the 96-hour LC50, the concentration that is lethal to 50% of the test fish.[4]

#### OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test determines the effect of a substance on the growth of freshwater algae.[22]

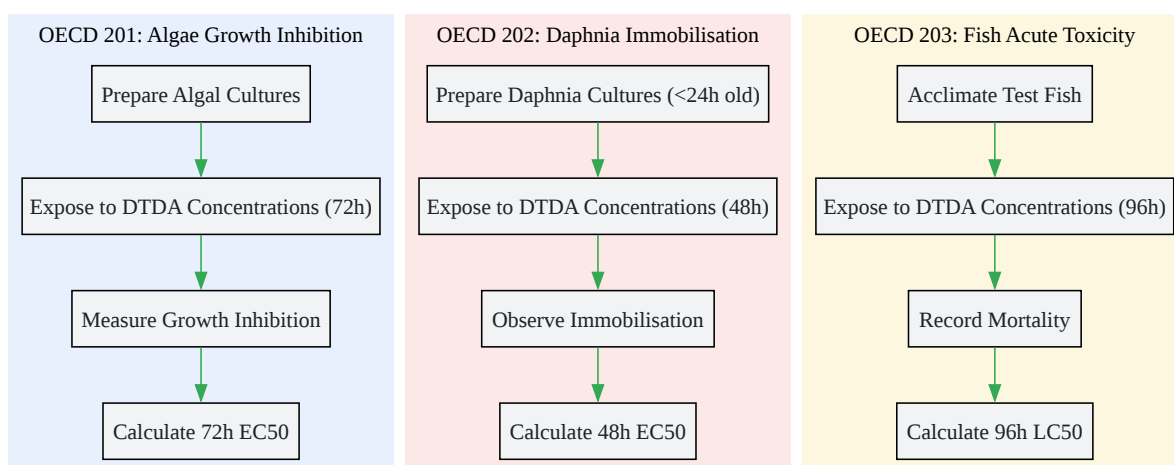
- Principle: Exponentially growing cultures of a selected algal species are exposed to a range of concentrations of the test substance for 72 hours.[1][23]
- Test Conditions: The test is performed under controlled conditions of light, temperature, and pH.[6]
- Endpoint: The test measures the inhibition of growth, and the 72-hour EC50 (the concentration causing a 50% reduction in growth) is calculated.[24]

## Visualizations



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Caption: Proposed aerobic biodegradation pathway of **Ditridecyl Adipate**.



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Caption: Standardized experimental workflows for aquatic ecotoxicity testing.

## Conclusion

Based on the available data and read-across from similar long-chain adipate esters, **ditridecyl adipate** is expected to have low aquatic toxicity.[3] While direct experimental data on its biodegradability is lacking, the general understanding of adipate ester degradation suggests that it is likely to be biodegradable, serving as a carbon source for microorganisms.[5][6] The primary aerobic biodegradation pathway is anticipated to involve the hydrolysis of the ester bonds, leading to the formation of adipic acid and tridecanol, which can be further mineralized. [7]

For a more definitive assessment of the environmental profile of **ditridecyl adipate**, further experimental studies on its ready biodegradability (e.g., following OECD 301F) and direct ecotoxicity measurements are recommended. This would provide more precise data and

reduce the uncertainty associated with the read-across approach. Researchers and professionals in drug development and other industries should consider these data gaps when evaluating the environmental footprint of formulations containing **ditridecyl adipate**.

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